

Stability and proper storage conditions for Boc-3-iodo-Ala-OMe

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Compound of Interest

Compound Name: Methyl 2-((tert-butoxycarbonyl)amino)-3-iodopropanoate

Cat. No.: B1353052

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An In-depth Technical Guide to the Stability and Proper Storage of Boc-3-iodo-Ala-OMe

For researchers, scientists, and professionals in drug development, the integrity of starting materials is paramount to the success of their work. Boc-3-iodo-Ala-OMe, a key building block in peptide synthesis and medicinal chemistry, is no exception. This technical guide provides a comprehensive overview of the stability and recommended storage conditions for Boc-3-iodo-Ala-OMe to ensure its optimal performance and longevity.

Physicochemical Properties

A summary of the key physicochemical properties of Boc-3-iodo-Ala-OMe is presented in Table

1. Understanding these properties is the first step in establishing appropriate handling and storage protocols.

Property	Value	Source
Chemical Name	N-(tert-Butoxycarbonyl)-3-iodo-L-alanine methyl ester	[1][2]
Synonyms	Boc-β-iodo-L-Ala-OMe, Boc-Ala(3-I)-OMe	[2][3]
CAS Number	93267-04-0	[1][2][3]
Molecular Formula	C ₉ H ₁₆ INO ₄	[2][4]
Molecular Weight	329.14 g/mol	[4]
Appearance	White to pale yellow or off-white solid/powder/crystal	[1][4]
Melting Point	49.0 to 53.0 °C / 57 - 61 °C	[1][4]
Purity	>95% to ≥ 99.5% (Chiral HPLC)	[3][4]
Optical Rotation	[α] _D ²⁰ = -43 ± 2° (c=1 in CHCl ₃)	[4]

Stability Profile

Boc-3-iodo-Ala-OMe is generally considered stable under the recommended storage conditions.[3] However, its stability is contingent on several factors, primarily temperature and light exposure.

Thermal Stability: While specific degradation kinetics are not readily available in public literature, the recommended storage temperature of 0-8°C suggests that the compound is susceptible to degradation at higher temperatures.[4][5][6] Elevated temperatures can accelerate the decomposition of the molecule, potentially leading to the loss of the Boc protecting group or the elimination of hydrogen iodide.

Light Sensitivity: The compound is explicitly identified as being light-sensitive.[3] Exposure to light, particularly UV radiation, can induce photochemical degradation. This is a common characteristic of iodo-containing organic molecules, where the carbon-iodine bond can be

cleaved by light energy, leading to the formation of radical species and subsequent decomposition products.

Incompatible Materials: To prevent chemical reactions that could degrade the product, it is crucial to avoid contact with the following materials:

- Strong oxidizing agents: These can react with the iodide, potentially oxidizing it.[\[3\]](#)
- Strong acids: Acidic conditions can lead to the cleavage of the Boc (tert-butyloxycarbonyl) protecting group.[\[3\]](#)
- Strong bases: Basic conditions can promote elimination reactions, leading to the formation of dehydroalanine derivatives.[\[3\]](#)

Hazardous Decomposition Products: In the event of decomposition, either through thermal stress or chemical reaction, the following hazardous substances may be produced:

- Carbon monoxide (CO)[\[3\]](#)
- Carbon dioxide (CO₂)[\[3\]](#)
- Nitrogen oxides (NO_x)[\[3\]](#)
- Hydrogen iodide (HI)[\[3\]](#)

Recommended Storage Conditions

To maintain the purity and integrity of Boc-3-iodo-Ala-OMe, the following storage conditions are recommended by various suppliers and safety data sheets.

Parameter	Recommendation	Rationale	Source
Temperature	Refrigerate at 0 - 8°C	To minimize thermal degradation.	[4] [5] [6]
Light	Protect from light	To prevent photochemical decomposition.	[3]
Atmosphere	Store in a tightly closed container	To prevent exposure to moisture and atmospheric contaminants.	[3]
Location	Store in a dry, well-ventilated place	To prevent moisture uptake and ensure a safe storage environment.	[7]

Experimental Protocols

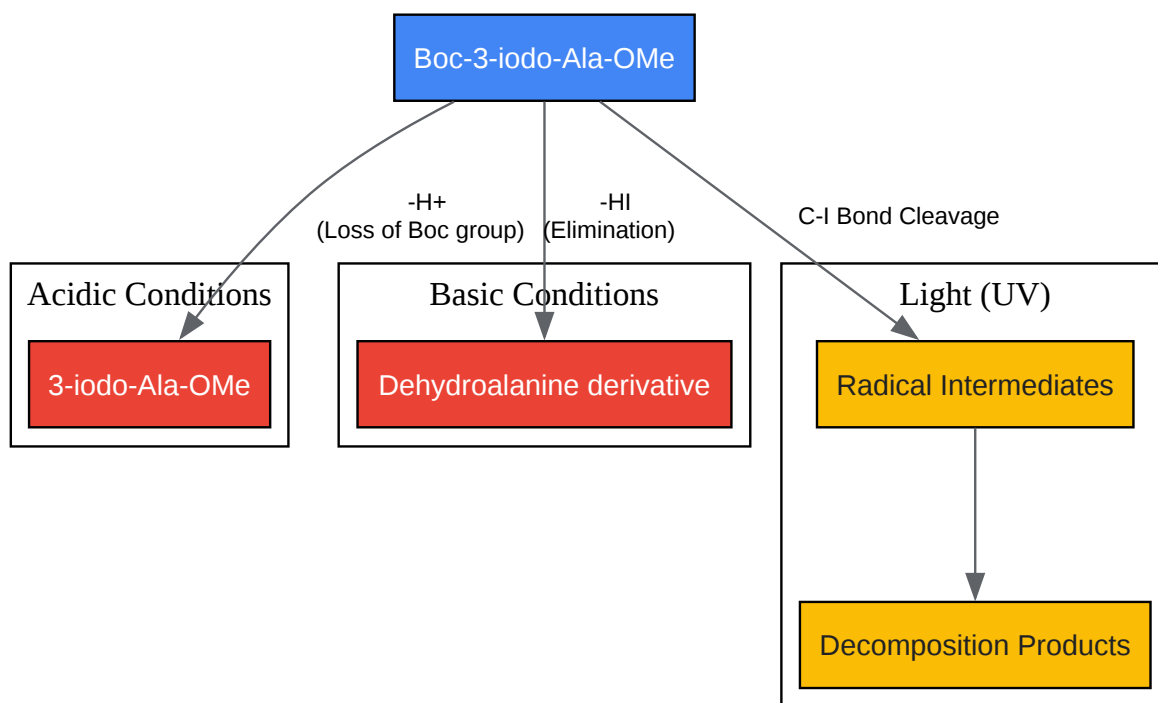
While specific, detailed experimental protocols for the stability testing of Boc-3-iodo-Ala-OMe are not publicly available, a general workflow for assessing the stability of a chemical compound like this can be outlined. This serves as a template for researchers wishing to conduct their own stability studies.

General Stability Assessment Workflow:

A general workflow for assessing the stability of a chemical compound.

Potential Degradation Pathways

Based on the known reactivity of similar compounds and the listed incompatibilities, several potential degradation pathways for Boc-3-iodo-Ala-OMe can be proposed. Understanding these pathways can aid in the development of analytical methods for detecting degradation products.



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Potential degradation pathways for Boc-3-iodo-Ala-OMe.

Handling and Safety Precautions

When handling Boc-3-iodo-Ala-OMe, it is important to adhere to standard laboratory safety practices.

Personal Protective Equipment (PPE):

- Wear appropriate protective gloves, clothing, and eye/face protection.[6]
- Ensure adequate ventilation in the handling area to avoid inhalation of dust.[3]
- An eyewash station and safety shower should be readily accessible.[3]

Handling:

- Avoid the formation of dust.[3]

- Do not ingest or inhale the compound.[3]
- Avoid contact with skin and eyes.[3]

Disposal:

- Dispose of the compound and its container in accordance with local, regional, and national regulations.
- The compound should not be released into the environment.[3]

By adhering to the storage and handling guidelines outlined in this document, researchers can ensure the stability and reliability of Boc-3-iodo-Ala-OMe, thereby contributing to the integrity and success of their research and development endeavors.

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